

Application Notes and Protocols for a Continuous TFMU-ADPr Fluorescence Assay

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Compound of Interest

Compound Name: TFMU-ADPr

Cat. No.: B12408591

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Introduction

The continuous **TFMU-ADPr** fluorescence assay is a powerful tool for studying the activity of poly(ADP-ribose) glycohydrolases (PARGs) and ADP-ribosylhydrolase 3 (ARH3), key enzymes in the regulation of ADP-ribosylation signaling.^{[1][2]} This assay utilizes the fluorogenic substrate **TFMU-ADPr**, which upon enzymatic cleavage, releases a highly fluorescent molecule, providing a real-time measure of enzyme activity.^{[1][3]} These application notes provide a detailed experimental setup and protocols for utilizing this assay in research and drug development, particularly for the screening and characterization of enzyme inhibitors.

Principle of the Assay

The **TFMU-ADPr** assay is based on the enzymatic hydrolysis of a synthetic substrate that mimics the natural ADP-ribose. The substrate, **TFMU-ADPr**, is composed of ADP-ribose linked to a trifluoromethylumbelliferone (TFMU) fluorophore. In its intact form, the substrate is non-fluorescent. However, upon cleavage of the glycosidic bond by PARG or ARH3, the TFMU fluorophore is released, resulting in a significant increase in fluorescence intensity.^[1] This

change in fluorescence can be monitored continuously using a fluorescence plate reader, allowing for the determination of enzyme kinetics and the effects of inhibitors.

Data Presentation

Enzyme Kinetic Parameters

The following table summarizes the kinetic parameters of human PARG (hPARG), *Thermus thermophilus* PARG (ttPARG), and human ARH3 (hARH3) with the **TFMU-ADPr** substrate.

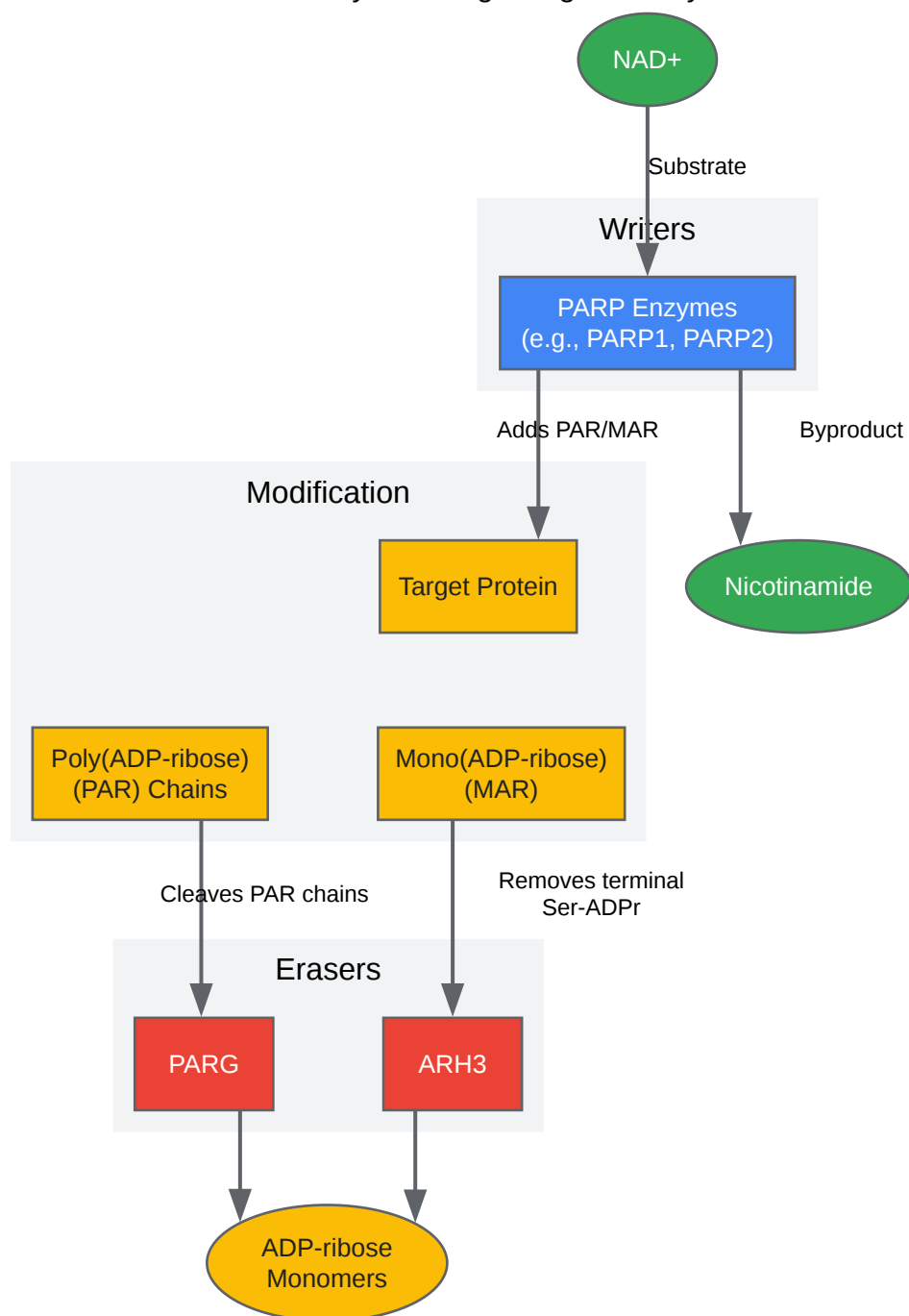
Enzyme	Substrate	K _M (μM)	V _{max} (μmol/min/mg)
hPARG	TFMU-ADPr	66.2 ± 15	0.84 ± 0.05
ttPARG	TFMU-ADPr	210 ± 13	28.6 ± 0.6
hARH3	TFMU-ADPr	6.3 ± 0.2	1.61 ± 0.02

Table 1: Michaelis-Menten kinetic parameters for PARG and ARH3 enzymes with the **TFMU-ADPr** substrate. Data is presented as mean ± standard deviation.

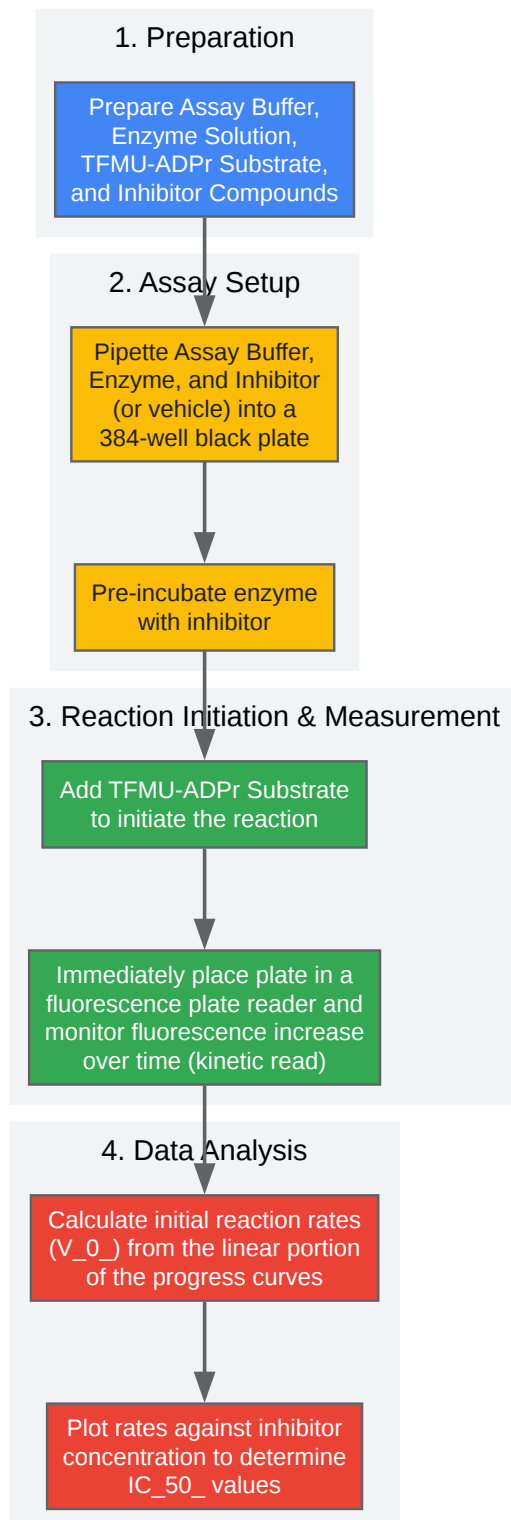
Signaling Pathway

The following diagram illustrates the central role of PARP, PARG, and ARH3 enzymes in the ADP-ribosylation signaling pathway.

ADP-Ribosylation Signaling Pathway



Continuous TFMU-ADPr Assay Workflow

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References

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- 2. Monitoring Poly(ADP-ribosyl)glycohydrolase Activity with a Continuous Fluorescent Substrate - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. [medchemexpress.com](https://www.medchemexpress.com/) [[medchemexpress.com](https://www.medchemexpress.com/)]
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